

# Personal protective equipment for handling Gsk583

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Gsk583

Cat. No.: B15603638

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## Essential Safety and Handling Guide for GSK583

Disclaimer: This document provides essential safety and logistical information for the handling of **GSK583**, a potent and selective RIP2 kinase inhibitor.[1][2][3] A specific Safety Data Sheet (SDS) for **GSK583** is not publicly available. The following guidelines are based on general safety protocols for potent, research-grade kinase inhibitors and should be used to supplement, not replace, a thorough risk assessment and adherence to all institutional and regulatory safety protocols.

**GSK583** is a potent, biologically active small molecule that should be treated as potentially hazardous.[4] Researchers, scientists, and drug development professionals must handle this compound with a high degree of caution to minimize exposure and ensure a safe laboratory environment.

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **GSK583**. The required level of protection depends on the specific laboratory activity being performed.

Laboratory Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	Respirator: NIOSH-approved N95 or higher-rated respirator. Gloves: Two pairs of nitrile gloves (double-gloving). Eye Protection: Chemical splash goggles. Lab Coat: Dedicated, disposable, or non-absorbent lab coat. Ventilation: Certified chemical fume hood or powder containment hood. <a href="#">[4]</a>
Solution Preparation and Handling	Gloves: Two pairs of nitrile gloves. Eye Protection: Chemical splash goggles or a face shield. Lab Coat: Standard laboratory coat. Ventilation: Chemical fume hood. <a href="#">[4]</a>
Cell Culture and In Vitro Assays	Gloves: Nitrile gloves. Eye Protection: Safety glasses with side shields. Lab Coat: Standard laboratory coat. Containment: Class II biological safety cabinet. <a href="#">[4]</a>
Waste Disposal	Gloves: Heavy-duty nitrile or butyl rubber gloves. Eye Protection: Chemical splash goggles. Lab Coat: Standard laboratory coat.

## Operational Plan: Handling and Experimental Use

A clear and concise operational plan is essential for the safe management of **GSK583** within the laboratory.

**Designated Area:** All work with **GSK583** should be conducted in a designated and clearly marked area.[\[4\]](#)

**Fume Hood:** All manipulations of the solid compound and concentrated solutions must be performed in a certified chemical fume hood to avoid the inhalation of dust or aerosols.[\[4\]](#)[\[5\]](#)

**Avoid Contamination:** Use dedicated spatulas, glassware, and other equipment. If dedicated equipment is not feasible, thoroughly decontaminate all non-disposable items after use.[\[4\]](#)

Hand Washing: Thoroughly wash hands with soap and water after handling the compound, even if gloves were worn.[4]

Storage: **GSK583** is typically stored at -20°C.[5] For stock solutions, storage at -80°C is recommended for up to one year, and at -20°C for up to six months.[2][6]

## Experimental Protocols

Stock Solution Preparation:

- Equilibrate the vial of solid **GSK583** to room temperature before opening.
- Weigh the desired amount of the solid compound carefully inside a chemical fume hood to avoid generating dust.[5]
- Slowly add the desired solvent (e.g., DMSO) to the vial.[5] **GSK583** is soluble in DMF at 30 mg/ml and in a 1:9 solution of DMF:PBS (pH 7.2) at 0.1 mg/ml.[1] It is also soluble in DMSO at 79 mg/mL.[3]
- Cap the vial securely and vortex or sonicate as needed to ensure complete dissolution.[5]

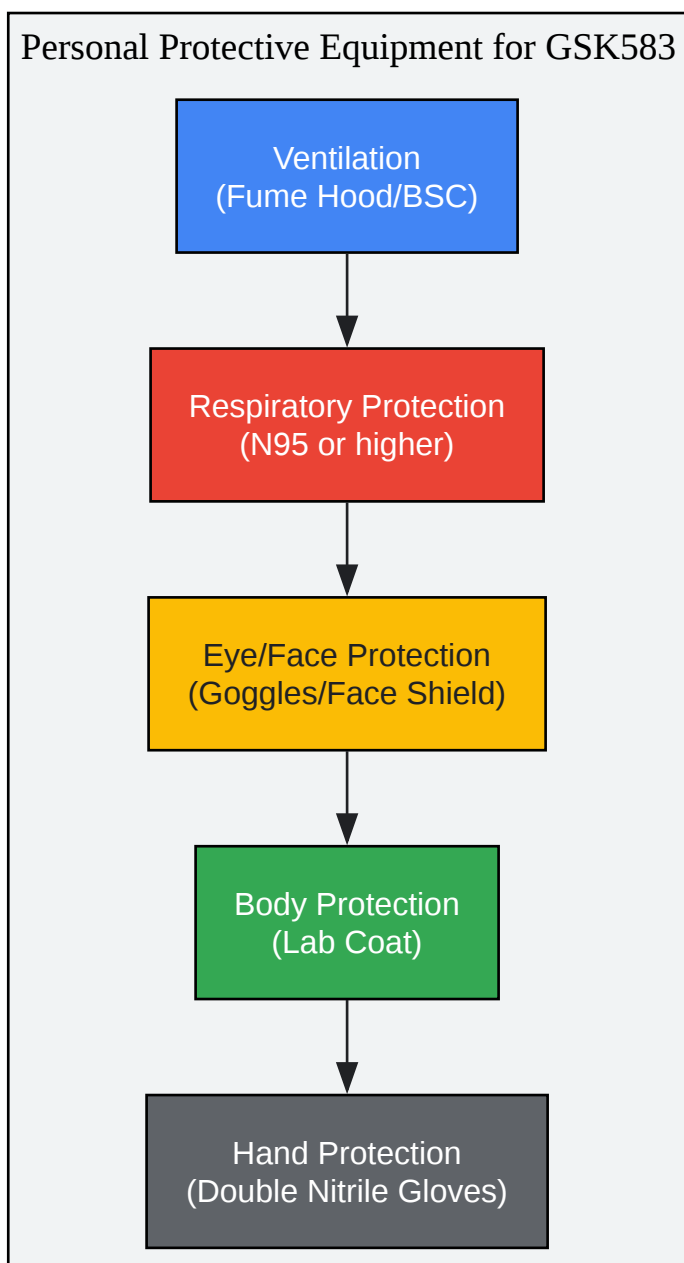
## Disposal Plan: Managing Contaminated Waste

Proper disposal of **GSK583** and all contaminated materials is crucial to prevent environmental contamination and accidental exposure. All waste must be treated as hazardous chemical waste.[5][7]

Waste Type	Disposal Procedure
Solid Waste	Collect all disposable items that have come into contact with GSK583 (e.g., pipette tips, tubes, gloves) in a dedicated, sealed, and clearly labeled hazardous waste container. <a href="#">[4]</a> <a href="#">[5]</a>
Liquid Waste	Collect unused solutions and contaminated media in a labeled, leak-proof hazardous waste container. Do not pour down the drain. <a href="#">[4]</a> <a href="#">[5]</a>
Contaminated Sharps	Dispose of in a puncture-resistant sharps container labeled for hazardous chemical waste. <a href="#">[7]</a>

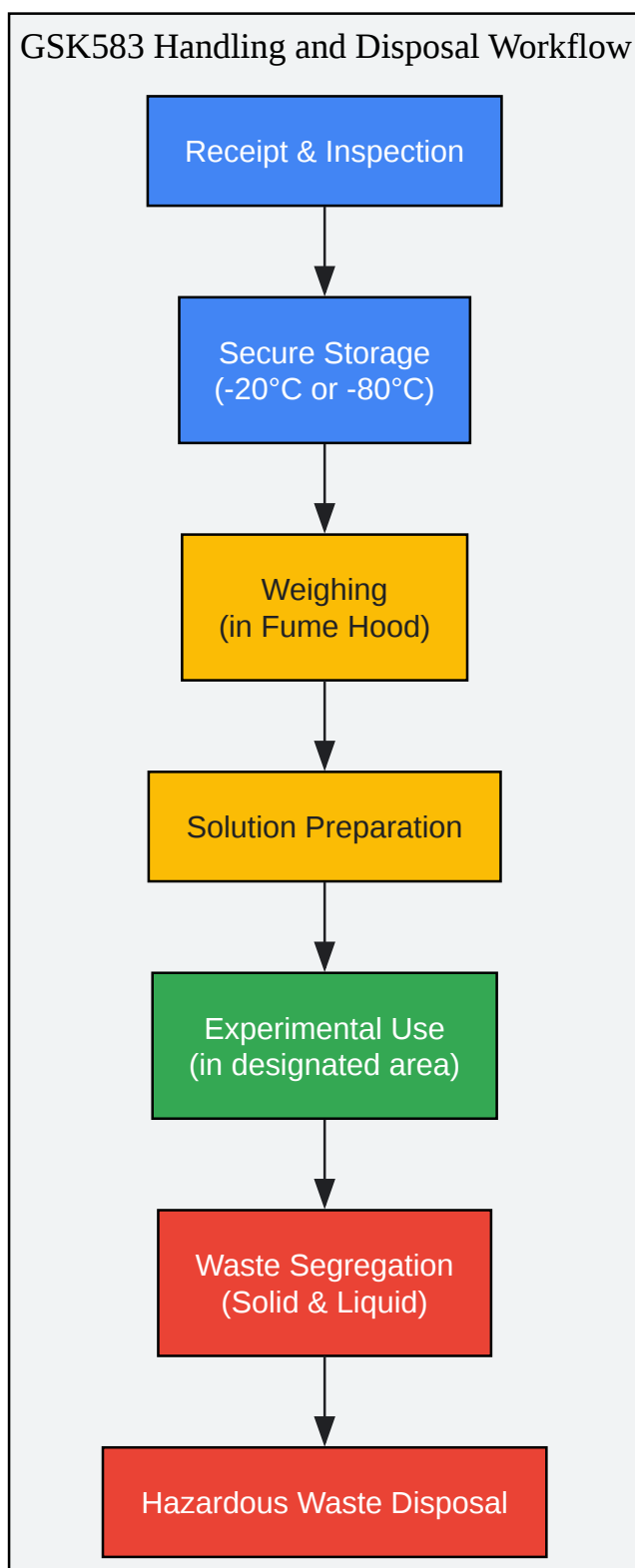
Decontamination: All non-disposable equipment should be decontaminated according to institutional guidelines for handling potent chemical compounds.

## Signaling Pathway and Experimental Workflow Diagrams



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Caption: Hierarchy of recommended Personal Protective Equipment (PPE) for handling **GSK583**.



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Caption: Step-by-step workflow for the safe handling and disposal of **GSK583**.

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Address: 3281 E Guasti Rd

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Email: [info@benchchem.com](mailto:info@benchchem.com)